

Personal protective equipment for handling BM635

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Compound of Interest

Compound Name: BM635

Cat. No.: B1447796

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Essential Safety and Handling Guide for BM635

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **BM635**. Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing risks.

Hazard Identification and Classification

BM635 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^{[1][2]}

Hazard Classification	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **BM635** to minimize exposure and ensure personal safety.^[2]

Equipment	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Body Protection	Impervious clothing
Respiratory Protection	Suitable respirator

Operational and Handling Protocols

Safe Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

Form	Storage Temperature
Powder	-20°C
In solvent	-80°C

First Aid Measures

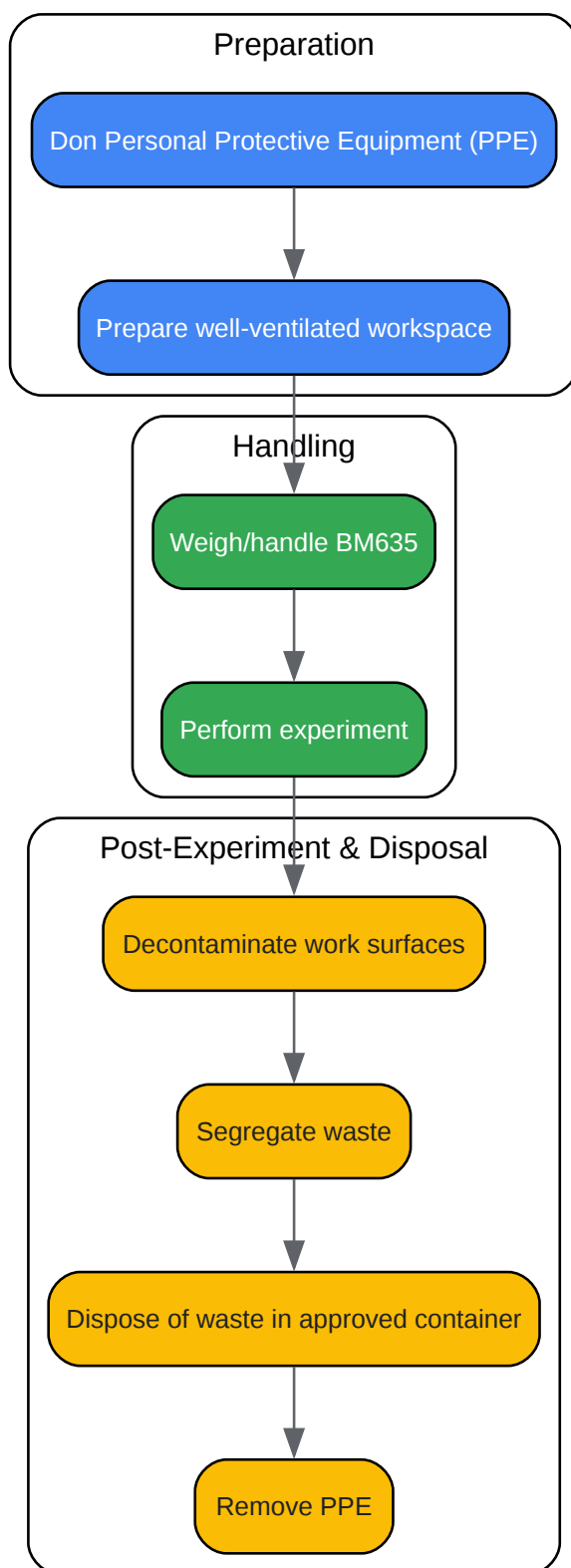
Exposure Route	Procedure
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention. [1] [2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [1] [2]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1] [2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician. If the person feels unwell, call a POISON CENTER or doctor. [1] [2]

Disposal Plan

Dispose of contents and containers to an approved waste disposal plant.[\[1\]](#)[\[2\]](#) Avoid release to the environment and collect any spillage.[\[1\]](#)[\[2\]](#)

Experimental Workflow

The following diagram outlines the standard procedure for handling and disposing of **BM635** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **BM635**.

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References

- 1. BM-635|1073372-01-6|MSDS [dcchemicals.com]
- 2. BM635 mesylate|MSDS [dcchemicals.com]
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